

An In-depth Technical Guide to the Physical Characteristics of Thiophosphoryl Iodide

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Compound of Interest

Compound Name: *Phosphorothioic triiodide*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiophosphoryl iodide (PSI_3) is an inorganic compound of significant interest in synthetic chemistry, particularly as a precursor for the introduction of the thiophosphoryl moiety into organic molecules. This guide provides a comprehensive overview of its core physical and chemical characteristics, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and drug development.

Core Physical and Chemical Properties

Thiophosphoryl iodide is a red-brown solid at room temperature.^[1] It is characterized by a tetrahedral molecular geometry. While specific quantitative data for its density and solubility are not readily available in the literature, its solubility in non-polar solvents can be inferred from its synthesis in carbon disulfide.

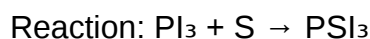
Table 1: Physical and Chemical Properties of Thiophosphoryl Iodide

Property	Value	Reference
Molecular Formula	PSI ₃	[1]
Molar Mass	443.75 g/mol	[1]
Appearance	Red-brown solid	[1]
Melting Point	48 °C (321 K)	[1]
Boiling Point	Decomposes	[1]
Density	Data not available	
Solubility	Soluble in carbon disulfide	[1]

Synthesis and Reactivity

Synthesis

The primary method for the synthesis of thiophosphoryl iodide involves the reaction of phosphorus triiodide (PI₃) with elemental sulfur.[1]



This reaction is typically carried out in carbon disulfide (CS₂) at a controlled temperature of 10–15 °C in the dark over several days.[1]

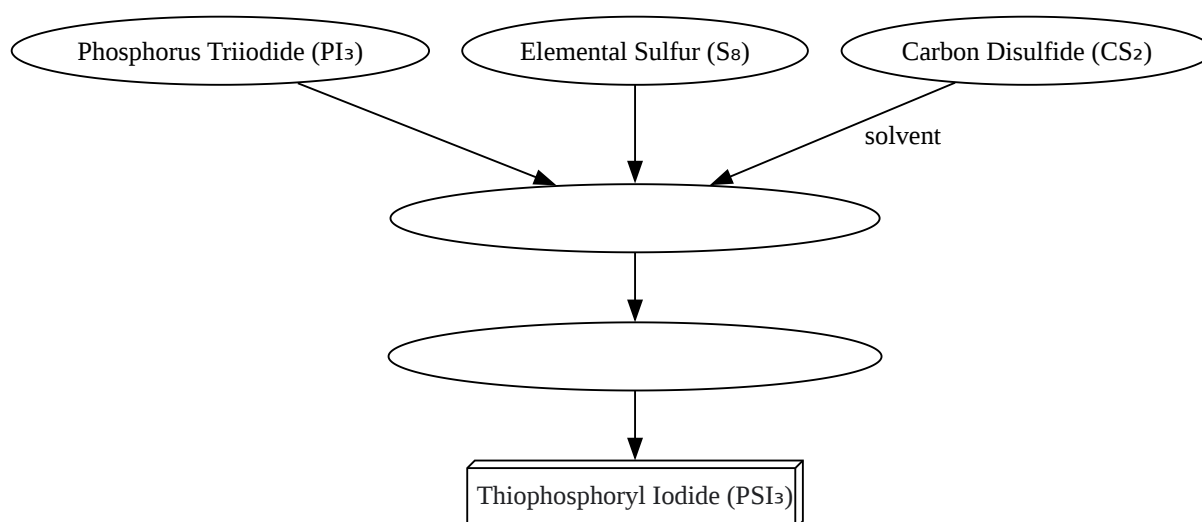
Materials:

- Phosphorus triiodide (PI₃)
- Elemental sulfur (S₈)
- Carbon disulfide (CS₂), anhydrous

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve phosphorus triiodide in anhydrous carbon disulfide.

- Add elemental sulfur to the solution.
- Maintain the reaction mixture at a temperature of 10–15 °C.
- Stir the reaction mixture in the dark for several days until the reaction is complete.
- The product, thiophosphoryl iodide, can be isolated by evaporation of the solvent under reduced pressure.



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Spectroscopic Characterization Workflow

Conclusion

Thiophosphoryl iodide is a valuable reagent with distinct physical and chemical properties. This guide has summarized the currently available information on its characteristics, synthesis, and expected spectroscopic behavior. Further experimental investigation is warranted to fully elucidate its properties, particularly its density, solubility in various solvents, and to obtain detailed spectroscopic data. Such information would undoubtedly facilitate its broader application in chemical research and development.

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References

- 1. Thiophosphoryl iodide - Wikipedia [en.wikipedia.org]
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